

An In-depth Technical Guide to CAS Number 1191-47-5: Dibutylmagnesium

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Compound of Interest

Compound Name: *Di-(N)-butylmagnesium*

Cat. No.: B13398194

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutylmagnesium (CAS No. 1191-47-5) is an organomagnesium compound with the chemical formula $C_8H_{18}Mg$.^{[1][2]} It is a highly reactive and versatile reagent widely employed in organic and organometallic synthesis.^[3] Unlike the more common Grignard reagents ($RMgX$), dibutylmagnesium is a dialkylmagnesium compound, offering distinct solubility and reactivity profiles. This guide provides a comprehensive overview of the properties, hazards, synthesis, and key reaction mechanisms of dibutylmagnesium, tailored for professionals in research and development.

Physicochemical Properties

Dibutylmagnesium is commercially available as a solution in hydrocarbon solvents like heptane or hexane, and it exists as a waxy solid in its pure form.^[4] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of Dibutylmagnesium

Property	Value	Reference(s)
CAS Number	1191-47-5	[4]
Molecular Formula	C ₈ H ₁₈ Mg	[2]
Molecular Weight	138.53 g/mol	[4]
Appearance	Waxy solid (pure); Colorless to yellowish liquid (in solution)	[3][4]
Melting Point	< -71 °C	[5]
Decomposition Temperature	> 180 °C	[6]
Density	0.730 g/mL	[6]
Solubility	Reacts violently with water	[4][6]

Hazards and Safety Information

Dibutylmagnesium is a hazardous substance that requires careful handling in a controlled laboratory environment. Its primary hazards stem from its pyrophoric nature and high reactivity, particularly with water and air.[7]

3.1. GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements for dibutylmagnesium (Table 2).

Table 2: GHS Hazard Statements for Dibutylmagnesium

Hazard Statement	Description
H250	Catches fire spontaneously if exposed to air
H260	In contact with water releases flammable gases which may ignite spontaneously
H314	Causes severe skin burns and eye damage
H335	May cause respiratory irritation
H411	Toxic to aquatic life with long lasting effects

3.2. Precautionary Measures and Handling

Safe handling of dibutylmagnesium necessitates stringent adherence to safety protocols:

- **Inert Atmosphere:** All manipulations should be carried out under an inert atmosphere (e.g., argon or nitrogen) to prevent contact with air and moisture.[\[2\]](#)
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including flame-retardant laboratory coats, chemical-resistant gloves, and safety goggles.[\[5\]](#)
- **Ventilation:** Use a well-ventilated fume hood to minimize inhalation exposure.
- **Fire Safety:** A Class D fire extinguisher (for combustible metals) should be readily available. Do not use water, carbon dioxide, or halogenated fire extinguishers.
- **Spill Management:** In case of a spill, cover with a dry, inert absorbent material such as sand or vermiculite. Do not use water or combustible materials.

3.3. Toxicology

Detailed quantitative toxicological data such as LD50 (median lethal dose) for dibutylmagnesium is not readily available in published literature.[\[5\]](#)[\[6\]](#)[\[8\]](#) However, due to its corrosive nature, it is considered harmful if swallowed, inhaled, or in contact with skin.[\[7\]](#) Ingestion can cause severe burns to the gastrointestinal tract.[\[5\]](#) Inhalation may lead to chemical burns in the respiratory tract, and high concentrations of its vapors can cause drowsiness and dizziness.[\[5\]](#)

Synthesis of Dibutylmagnesium

Several methods for the synthesis of dibutylmagnesium have been reported. A common laboratory-scale preparation involves the reaction of 2-chlorobutane with magnesium powder to form a Grignard reagent, followed by reaction with n-butyllithium.[9]

4.1. Experimental Protocol for Synthesis

The following protocol is based on the method described in patent CN101362772A.[9]

Materials:

- Magnesium powder
- 2-Chlorobutane
- n-Butyllithium in hexane
- Anhydrous ether or n-hexane (solvent)
- Iodine (initiator)
- Nitrogen gas supply
- Schlenk line apparatus
- Reaction kettle with stirrer, reflux condenser, and dropping funnel

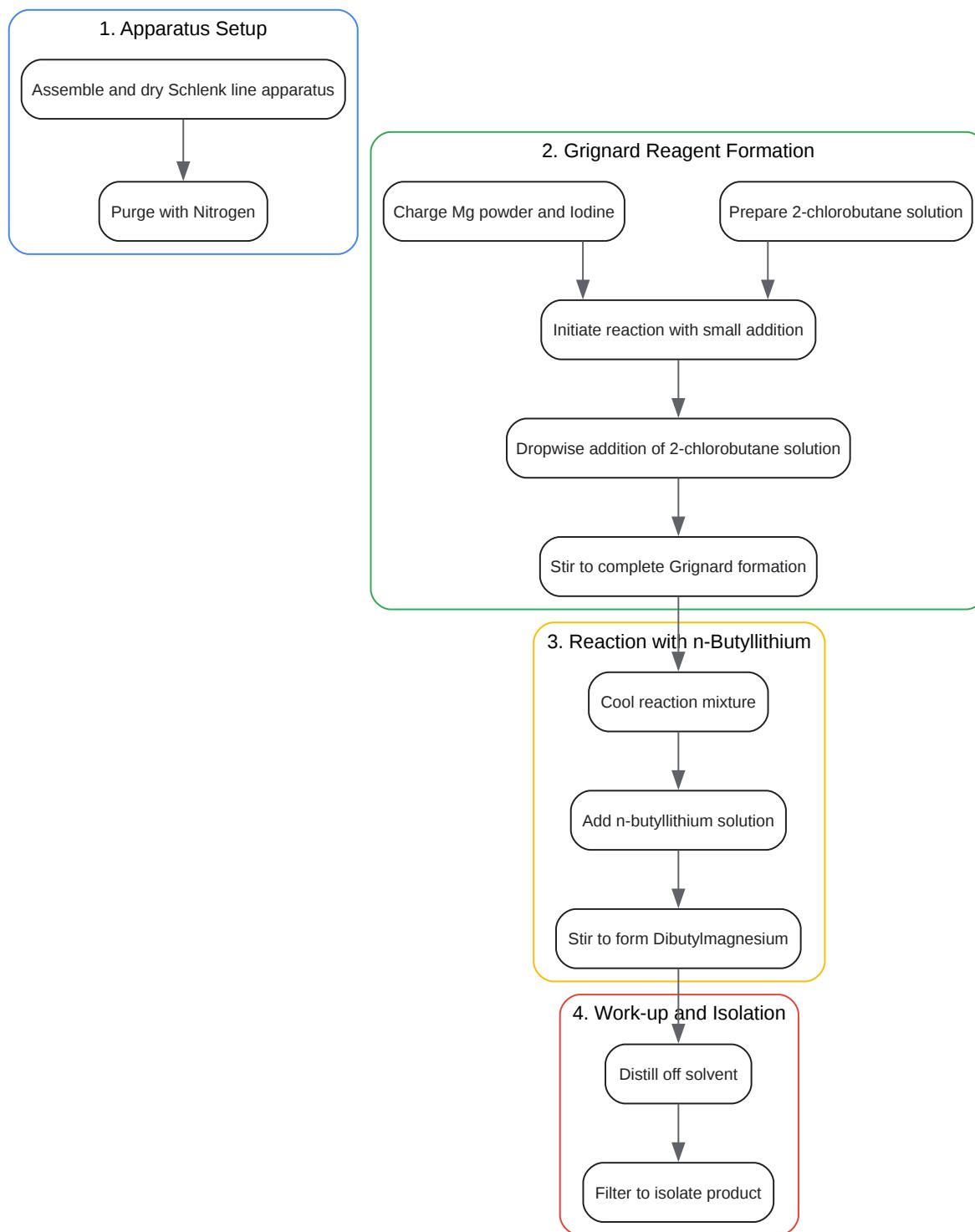
Procedure:

- Apparatus Setup: Assemble the reaction kettle under a nitrogen atmosphere using a Schlenk line. Ensure all glassware is thoroughly dried.
- Initiation: Charge the reaction kettle with magnesium powder and a crystal of iodine (initiator) under a positive pressure of nitrogen.
- Grignard Reagent Formation:
 - Prepare a solution of 2-chlorobutane in anhydrous ether or n-hexane.

- Slowly add a small amount of the 2-chlorobutane solution to the stirred magnesium suspension to initiate the reaction. The initiation is indicated by a color change and a gentle reflux.
- Once the reaction has started, add the remaining 2-chlorobutane solution dropwise while maintaining a controlled temperature (e.g., 33-35°C in ether or around 68°C in n-hexane) to form the Grignard reagent, sec-butylmagnesium chloride.[1]
- Continue stirring for several hours after the addition is complete to ensure full conversion.
- Reaction with n-Butyllithium:
 - Cool the reaction mixture (e.g., to 0-5°C).[1]
 - Rapidly add the n-butyllithium solution to the stirred Grignard reagent solution.
 - Allow the reaction to proceed at this temperature.
- Work-up and Isolation:
 - The reaction mixture will contain precipitated lithium chloride.
 - Separate the solvent by distillation.
 - The dibutylmagnesium product can be isolated by filtration of the cooled mixture.

4.2. Synthesis Workflow Diagram

Synthesis of Dibutylmagnesium

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Caption: Workflow for the synthesis of dibutylmagnesium.

Reaction Mechanisms and Applications

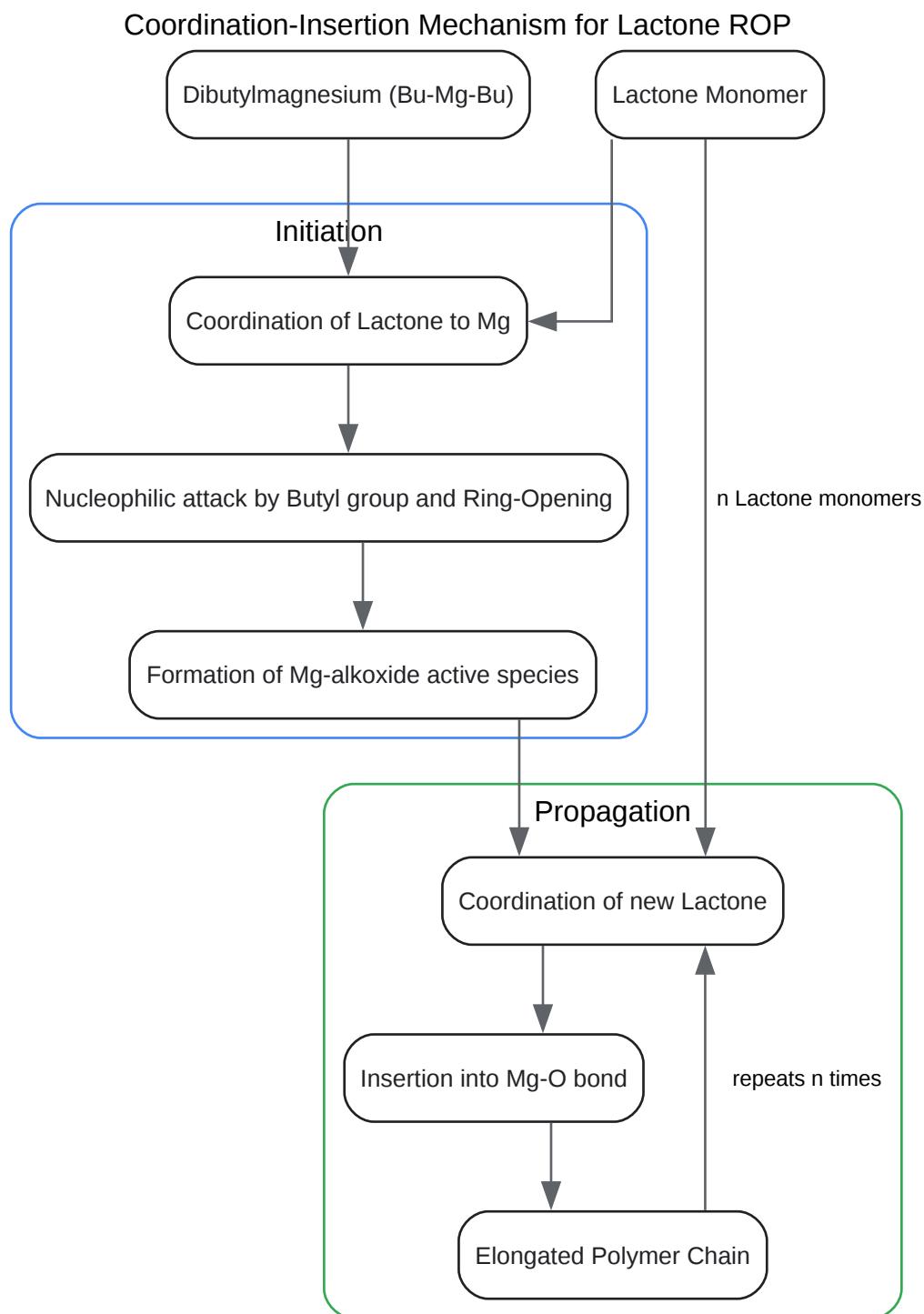
Dibutylmagnesium is a valuable reagent in several classes of organic reactions, including polymerization and hydroboration.

5.1. Ring-Opening Polymerization

Dibutylmagnesium can act as an initiator for the ring-opening polymerization (ROP) of cyclic esters (lactones) and epoxides.[\[10\]](#)[\[11\]](#)[\[12\]](#) The polymerization is believed to proceed via a coordination-insertion mechanism.

5.1.1. Mechanism of Lactone Polymerization

The proposed mechanism involves the coordination of the carbonyl oxygen of the lactone to the magnesium center, followed by the insertion of the lactone into a magnesium-butyl bond. This process regenerates an active magnesium alkoxide species that can propagate the polymerization.



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Caption: Mechanism of dibutylmagnesium-initiated lactone polymerization.

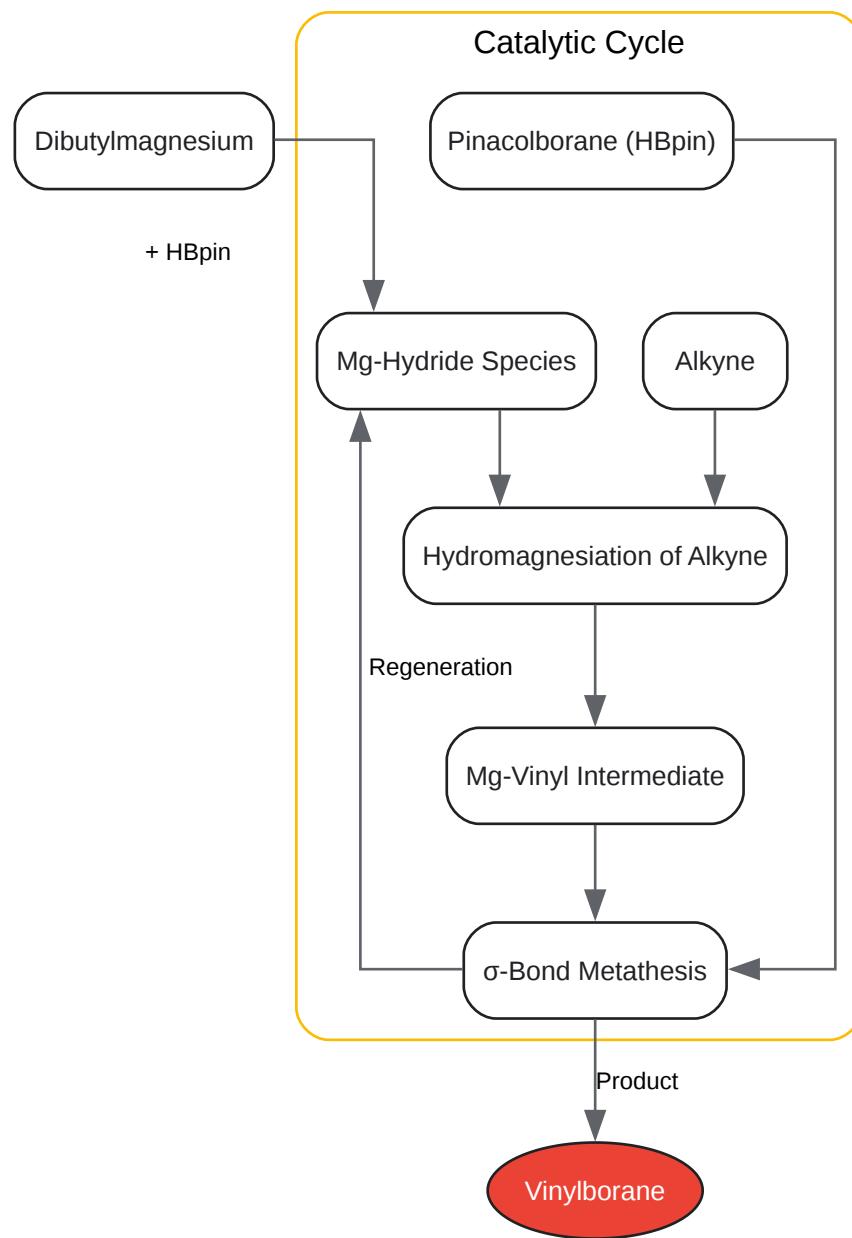
5.2. Hydroboration Reactions

Dibutylmagnesium can catalyze the hydroboration of alkynes.[\[13\]](#) The mechanism is thought to involve the formation of a magnesium hydride intermediate, which is the active catalytic species.

5.2.1. Mechanism of Catalytic Hydroboration

The reaction between dibutylmagnesium and a hydroborating agent (e.g., pinacolborane, HBpin) generates a magnesium hydride species. This hydride then adds across the alkyne triple bond, followed by reaction with another molecule of the hydroborating agent to regenerate the magnesium hydride and produce the vinylborane product.

Catalytic Cycle of Dibutylmagnesium in Hydroboration

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Caption: Proposed catalytic cycle for dibutylmagnesium in alkyne hydroboration.

Conclusion

Dibutylmagnesium is a potent organometallic reagent with significant applications in synthetic chemistry. Its high reactivity necessitates stringent safety precautions, but also enables a range of useful transformations, including the synthesis of other organomagnesium compounds and

the catalysis of polymerization and hydroboration reactions. A thorough understanding of its properties, hazards, and reaction mechanisms is crucial for its safe and effective utilization in research and development. Further investigation into its toxicological profile would be beneficial for a more complete risk assessment.

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